

# Handling and safety precautions for 2'-Hydroxy-5'-(trifluoromethoxy)acetophenone

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## Compound of Interest

Compound Name:	2'-Hydroxy-5'- (trifluoromethoxy)acetophenone
Cat. No.:	B117303

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## Technical Support Center: 2'-Hydroxy-5'-(trifluoromethoxy)acetophenone

This guide provides essential safety information, handling protocols, and troubleshooting advice for researchers, scientists, and drug development professionals working with **2'-Hydroxy-5'-(trifluoromethoxy)acetophenone** (CAS No. 146575-64-6).

## Frequently Asked Questions (FAQs)

**Q1:** What is 2'-Hydroxy-5'-(trifluoromethoxy)acetophenone and what are its primary uses?

**A1:** **2'-Hydroxy-5'-(trifluoromethoxy)acetophenone** is a chemical compound with the molecular formula C9H7F3O3.<sup>[1][2]</sup> It is primarily used as a laboratory chemical and an intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1][3]</sup> Its trifluoromethoxy group can enhance reactivity, solubility, stability, and selectivity in various organic reactions.<sup>[3]</sup>

**Q2:** What are the main physical and chemical properties of this compound? **A2:** The key properties are summarized in the table below. The compound has a melting point of approximately 30°C, so it may be encountered as either a solid or a liquid depending on ambient temperature.<sup>[2]</sup>

**Q3:** What are the recommended storage conditions for this chemical? **A3:** It should be stored in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[1][4]</sup>

Q4: Is this compound stable? What materials should I avoid mixing it with? A4: The compound is stable under normal storage and handling conditions.[\[1\]](#) While specific incompatibility data is limited, it is prudent to avoid strong oxidizing agents.[\[5\]](#) Hazardous decomposition products upon thermal decomposition can include carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and hydrogen fluoride.[\[1\]](#)

Q5: How should I dispose of waste containing **2'-Hydroxy-5'-  
(trifluoromethoxy)acetophenone**? A5: This material is classified as hazardous waste and must be disposed of in accordance with local, state, and federal regulations.[\[1\]](#) Do not dispose of it down the drain or in regular trash.[\[6\]](#) Collect waste in a suitable, labeled, and closed container for pickup by a licensed professional waste disposal service.[\[6\]](#)[\[7\]](#)

## Data Presentation

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	146575-64-6	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>7</sub> F <sub>3</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	220.15 g/mol	<a href="#">[2]</a>
Appearance	Solid or Liquid	<a href="#">[2]</a>
Melting Point	30 °C	<a href="#">[2]</a>

Table 2: Hazard Identification and Classification

Hazard	GHS Classification	Precautionary Statement Codes
Skin Irritation	Category 2 (H315)	P280, P302 + P352, P332 + P313
Serious Eye Irritation	Category 2 (H319)	P280, P305 + P351 + P338, P337 + P313
Signal Word	Warning	N/A

Data sourced from Fisher Scientific Safety Data Sheet.[\[1\]](#)

## Troubleshooting Guides

Q: I accidentally spilled a small amount of the compound on my lab bench. What should I do?

A: For a small-scale laboratory spill, ensure adequate ventilation and wear appropriate Personal Protective Equipment (PPE), including gloves, a lab coat, and eye protection.[\[1\]](#) Sweep up any solid material or absorb liquid with an inert material (like sand or vermiculite) and shovel it into a suitable, labeled container for hazardous waste disposal.[\[1\]](#)[\[5\]](#) Clean the affected area thoroughly.

Q: What are the first aid measures if I get the chemical on my skin or in my eyes? A: Follow the first aid procedures outlined below immediately and seek medical attention if irritation persists.

[\[1\]](#)

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[\[1\]](#) If skin irritation occurs, get medical advice.[\[1\]](#)
- Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[\[1\]](#) Remove contact lenses if present and easy to do.[\[8\]](#) If eye irritation persists, seek medical attention.[\[1\]](#)

Q: I think I may have inhaled dust or vapor from the compound. What steps should I take? A: Immediately move to an area with fresh air.[\[1\]](#) If you are not breathing, a trained person should give artificial respiration. If you experience any respiratory symptoms or feel unwell, seek medical attention.[\[1\]](#)

Q: The compound has solidified in its container. Is it still usable? A: Yes. Since its melting point is near room temperature, solidification is expected in cooler environments.[\[2\]](#) You can gently warm the container in a water bath to melt the contents for use. Do not use a direct flame or hot plate. The compound's stability is not affected by normal freezing and thawing.[\[1\]](#)

## Mandatory Visualization

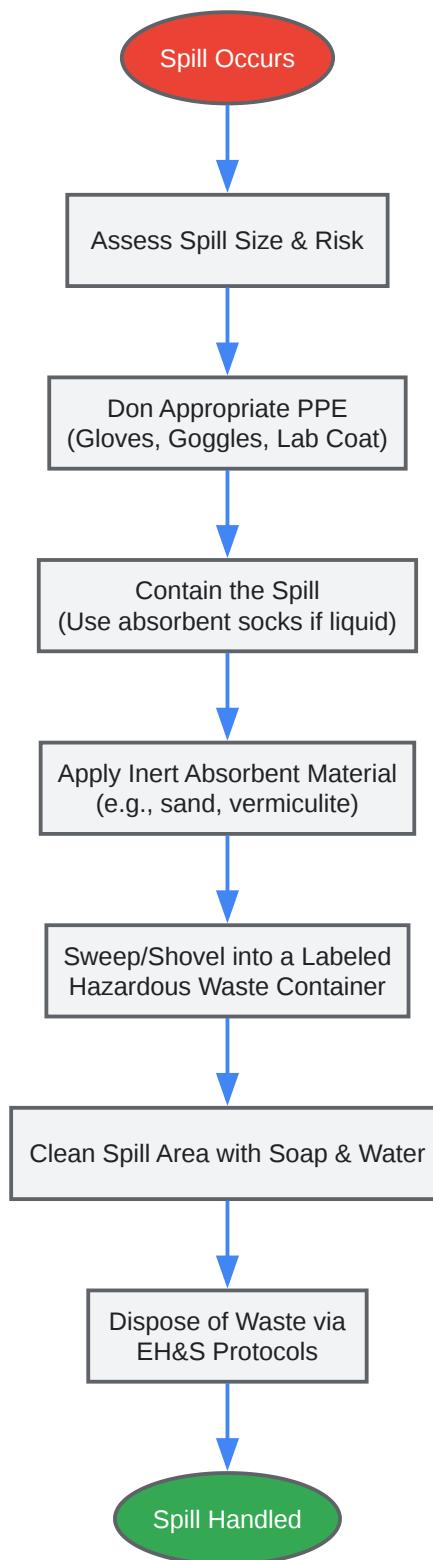


Figure 1: Chemical Spill Response Workflow

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Caption: Figure 1: A logical workflow for handling a spill of **2'-Hydroxy-5'-(trifluoromethoxy)acetophenone**.

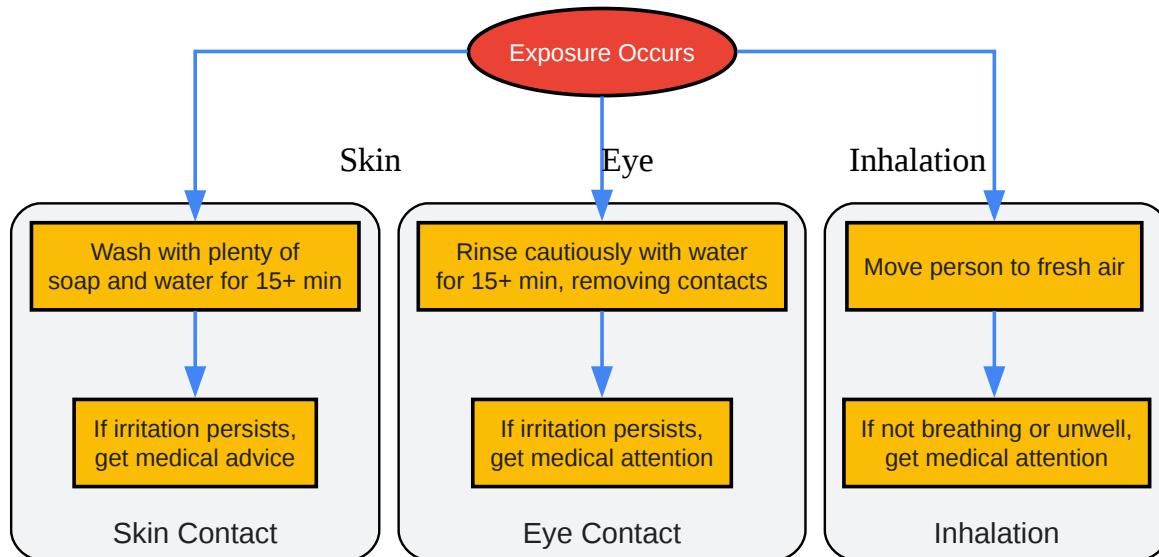


Figure 2: First Aid Decision Tree

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Caption: Figure 2: A flowchart outlining the immediate first aid steps following different exposure routes.

## Experimental Protocols

### General Protocol for a Reaction Using **2'-Hydroxy-5'-(trifluoromethoxy)acetophenone**

Disclaimer: This is a generalized protocol and should be adapted based on the specific reaction chemistry. Always consult peer-reviewed literature and your institution's safety guidelines before beginning any experiment.

#### 1. Preparation and Setup:

- Conduct all work in a properly functioning chemical fume hood.
- Ensure all glassware is clean, dry, and free of contaminants.

- Assemble the reaction apparatus (e.g., round-bottom flask, condenser, magnetic stirrer) as required by the specific synthesis.
- Prepare any required solutions or reagents according to your detailed experimental plan.

## 2. Personal Protective Equipment (PPE):

- Wear a flame-resistant lab coat.
- Use chemical safety goggles or a face shield.[\[1\]](#)
- Wear appropriate chemical-resistant gloves (e.g., nitrile). Inspect gloves before use.[\[1\]](#)

## 3. Reagent Handling and Reaction:

- Carefully weigh the required amount of **2'-Hydroxy-5'-(trifluoromethoxy)acetophenone**. If it is solid, handle it in a way that minimizes dust formation.[\[1\]](#)
- Add the compound, solvent(s), and other reactants to the reaction flask in the order specified by your protocol.
- If heating is required, use a controlled heating mantle or oil bath. Do not use an open flame.
- Monitor the reaction using an appropriate technique (e.g., Thin Layer Chromatography - TLC, Gas Chromatography - GC).

## 4. Workup and Purification:

- Once the reaction is complete, cool the mixture to room temperature.
- Quench the reaction carefully as specified in your protocol.
- Perform the extraction, washing, and drying steps as required.
- Purify the crude product using a suitable method, such as column chromatography, recrystallization, or distillation.

## 5. Waste Disposal:

- Collect all aqueous and organic waste streams in separate, clearly labeled hazardous waste containers.
- Dispose of all chemical waste through your institution's Environmental Health and Safety (EH&S) department.[6][9]

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